

Navigating Neonicotinoids: A Guide to the Accurate Quantification of 5-Hydroxy Imidacloprid

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Compound of Interest

Compound Name: 5-Hydroxy Imidacloprid-d4

Cat. No.: B12394281

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For researchers, scientists, and professionals in drug development, the precise and accurate quantification of pesticide metabolites is paramount. This guide provides a comparative overview of analytical methodologies for 5-Hydroxy Imidacloprid, a key metabolite of the widely used neonicotinoid insecticide, Imidacloprid. We delve into the experimental data supporting these methods, offering a clear perspective on their performance.

The quantification of 5-Hydroxy Imidacloprid is crucial for environmental monitoring, food safety assessment, and toxicological studies. The use of a deuterated internal standard, **5-Hydroxy Imidacloprid-d4**, is a common and recommended practice to ensure the highest degree of accuracy and precision by correcting for matrix effects and variations in sample processing.

Comparative Analysis of Quantification Methods

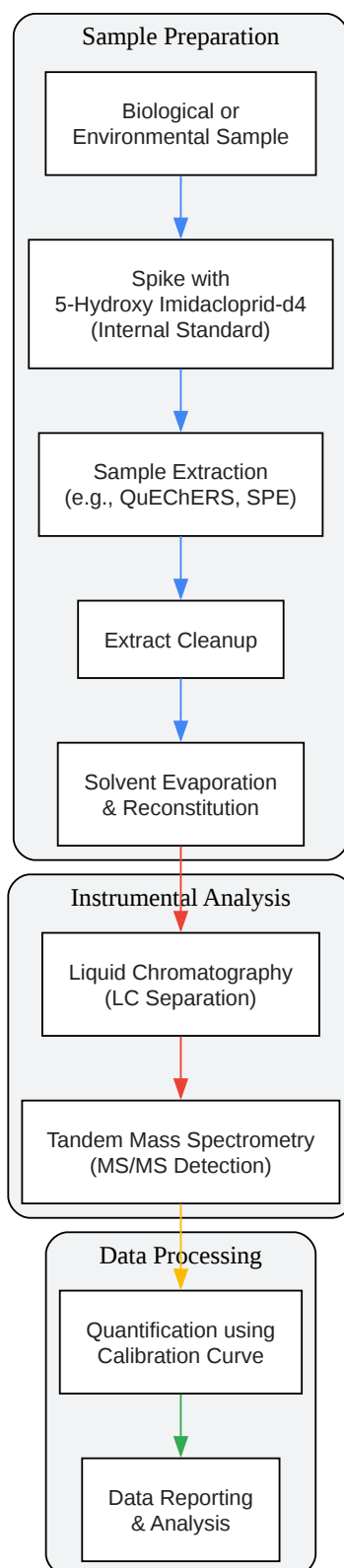
Liquid chromatography-tandem mass spectrometry (LC-MS/MS) stands as the gold standard for the quantification of 5-Hydroxy Imidacloprid due to its high sensitivity and selectivity.^{[1][2]} Various studies have validated methods across different biological and environmental matrices, demonstrating robust and reliable results.

Below is a summary of performance data from representative studies. The accuracy is typically reported as the percentage recovery of a known spiked amount, while precision is expressed as the relative standard deviation (RSD).

Matrix	Method	Accuracy (% Recovery)	Precision (% RSD)	Limit of Quantification (LOQ)
Crayfish Tissues	QuEChERS-HPLC-MS/MS	80.6 - 112.7%	4.2 - 12.6%	0.05 - 2.0 µg/kg
Human Urine	Online SPE-HPLC-MS/MS	91 - 116%	3.7 - 10%	0.01 - 0.1 µg/L
Plant Matrices	LC-MS/MS	91 - 97%	6.0 - 8.5%	0.01 mg/kg
Human Urine (alternative)	HPLC-MS/MS	89 - 112%	≤6% (inter-day and intra-day)	0.06 - 2.1 µg/L

Experimental Workflow for Quantification

The accurate quantification of **5-Hydroxy Imidacloprid-d4**, or more commonly, the use of the deuterated form as an internal standard for the non-labeled compound, follows a well-defined workflow. This process begins with sample collection and preparation, followed by instrumental analysis and data processing.



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References

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- 2. researchtrends.net [researchtrends.net]
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